

Proper Disposal of Isavuconazole-D4: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isavuconazole-D4*

CAS No.: *1346598-58-0*

Cat. No.: *B15560804*

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential guidance on the proper disposal procedures for **Isavuconazole-D4**, a deuterated analog of the antifungal agent Isavuconazole.

Isavuconazole-D4 is classified as a hazardous substance, and its disposal is governed by strict regulations to prevent harm to human health and the environment. The Safety Data Sheet (SDS) for **Isavuconazole-D4** explicitly states that it must not be disposed of with household garbage and should not be allowed to enter sewage systems. Adherence to proper disposal protocols is mandatory.

Hazard Profile of Isavuconazole-D4

Understanding the hazards associated with **Isavuconazole-D4** is fundamental to handling and disposing of it safely. According to the Safety Data Sheet provided by Cayman Chemical, **Isavuconazole-D4** is classified with the following hazards:

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

A safety data sheet for the non-deuterated form, Isavuconazole, further characterizes the waste as hazardous due to its properties as an irritant, its acute toxicity, and its reproductive toxicity.

[1]

Hazard Classification	GHS Hazard Statement
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child
Acute Toxicity (Oral)	H302: Harmful if swallowed
Acute Toxicity (Dermal)	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	H332: Harmful if inhaled
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation

Step-by-Step Disposal Protocol

The disposal of **Isavuconazole-D4** must be conducted in accordance with all applicable local, state, and federal regulations for hazardous waste. The following is a general procedural outline for laboratories:

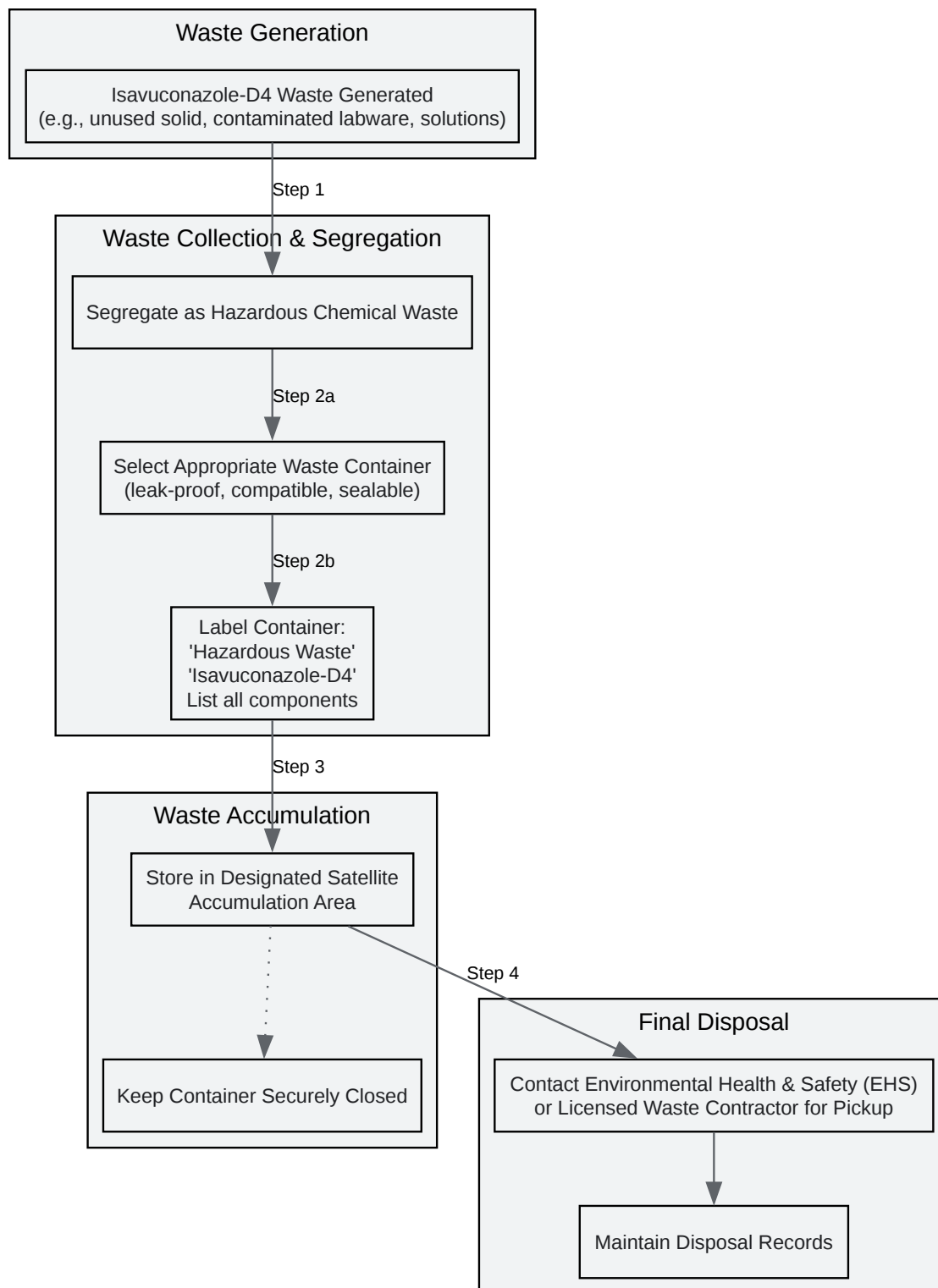
- Waste Identification and Segregation:
 - **Isavuconazole-D4** waste, including pure substance, contaminated labware (e.g., vials, pipette tips, gloves), and solutions, must be collected as hazardous waste.
 - This waste should be segregated from non-hazardous and other incompatible chemical waste streams to prevent dangerous reactions.
- Container Management:

- Use a designated, leak-proof, and sealable container for the collection of **Isavuconazole-D4** waste. The container must be compatible with the chemical.
- The container should be clearly labeled as "Hazardous Waste" and should include the full chemical name ("**Isavuconazole-D4**") and a description of its contents (e.g., "solid waste," "solutions in acetonitrile").
- Keep the waste container closed at all times, except when adding waste.
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
 - This area should be secure, well-ventilated, and away from sources of ignition or incompatible materials.
- Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Never pour **Isavuconazole-D4** or its solutions down the drain or dispose of it in the regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Isavuconazole-D4** in a laboratory setting.

Isavuconazole-D4 Disposal Workflow



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Caption: Workflow for the proper disposal of **Isavuconazole-D4**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and compliant disposal of **Isavuconazole-D4**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific hazardous waste management plan for detailed guidance.

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References

- 1. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]
- To cite this document: BenchChem. [Proper Disposal of Isavuconazole-D4: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560804/docs#proper-disposal-of-isavuconazole-d4-a-guide-for-laboratory-professionals>]

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